

# Spectroscopic Profile of 2-N-Morpholinoethyl Methacrylate: A Technical Guide

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## Compound of Interest

Compound Name: 2-N-Morpholinoethyl methacrylate

Cat. No.: B1199623

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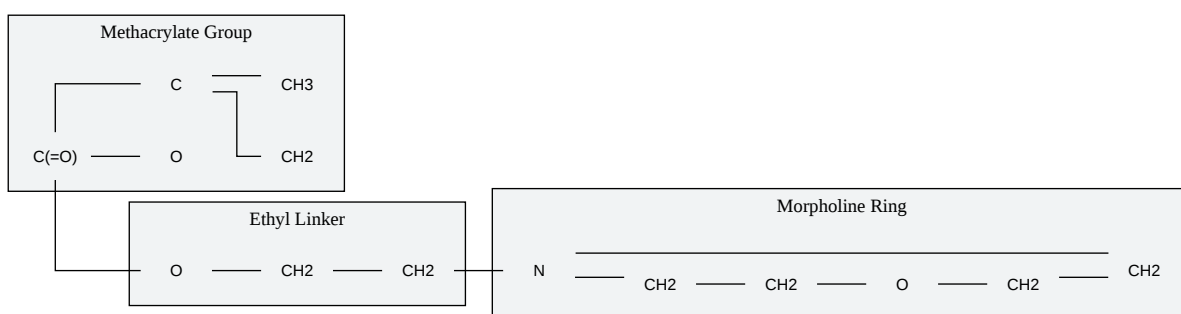
This technical guide provides an in-depth spectroscopic analysis of **2-N-Morpholinoethyl methacrylate** (MEMA), a versatile monomer employed in the synthesis of functional polymers for various applications, including drug delivery systems and smart coatings. This document is intended for researchers, scientists, and professionals in drug development and materials science, offering a comprehensive reference for the characterization of MEMA using Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FTIR) spectroscopy.

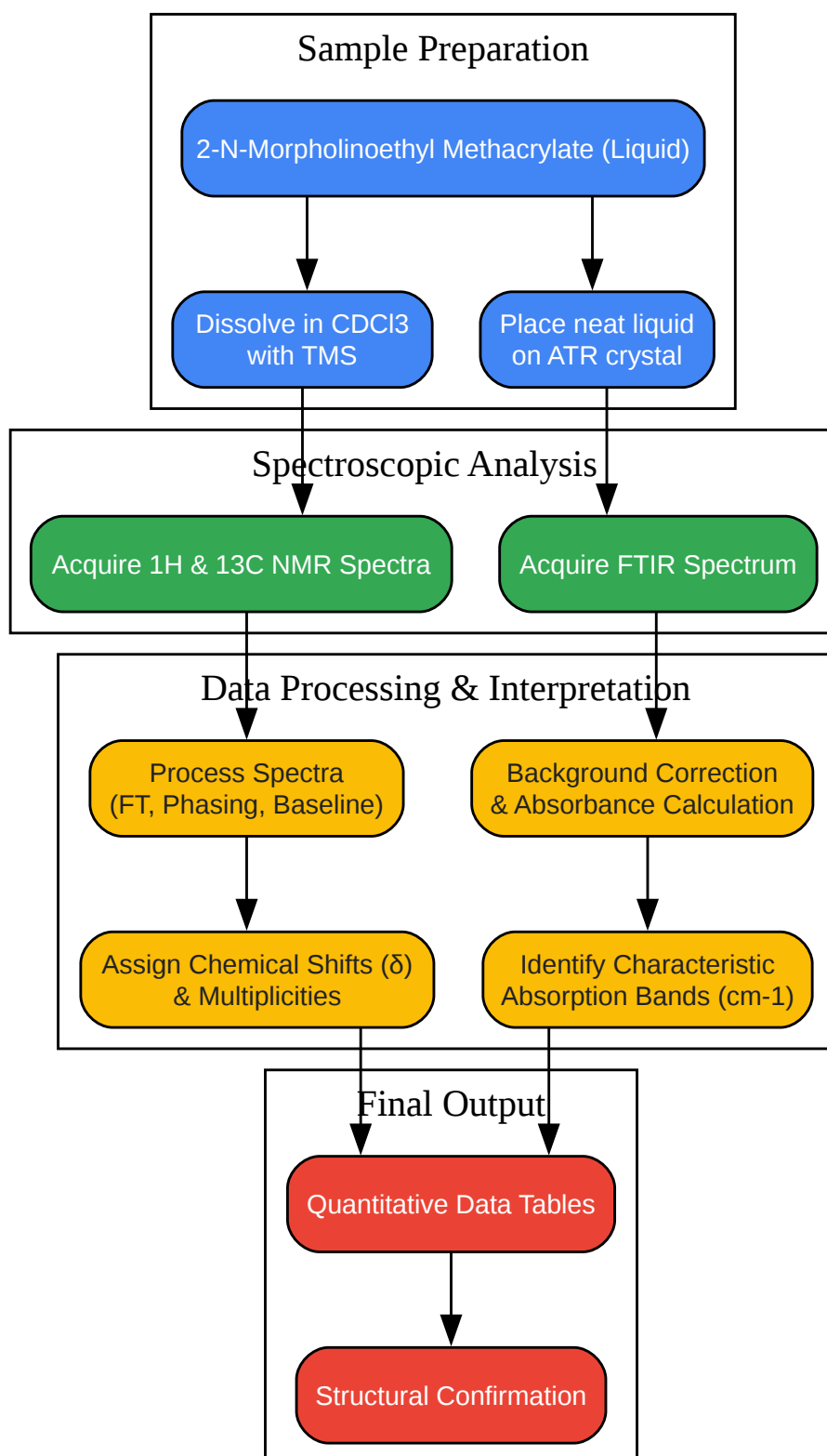
## Introduction

**2-N-Morpholinoethyl methacrylate** (MEMA) is a functional acrylic monomer characterized by the presence of a morpholine ring. This heterocyclic moiety imparts unique properties to polymers derived from MEMA, such as pH-responsiveness and hydrophilicity, making it a valuable building block in the development of advanced materials. Accurate and thorough characterization of the monomer is a critical first step in polymer synthesis and application. This guide details the spectroscopic signature of MEMA, providing quantitative data and experimental protocols for its identification and analysis.

## Molecular Structure and Spectroscopic Correlation

The molecular structure of MEMA, with key functional groups, is presented below. The spectroscopic data directly correlate to the different protons and carbons within this structure.





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- To cite this document: BenchChem. [Spectroscopic Profile of 2-N-Morpholinoethyl Methacrylate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1199623#spectroscopic-analysis-of-2-n-morpholinoethyl-methacrylate-nmr-ftir>]

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